

Physicochemical properties of chromium propionate for laboratory use.

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Compound of Interest

Compound Name: Chromium propionate

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A Technical Guide to Chromium Propionate for Laboratory Applications

Introduction

Chromium propionate is an organometallic compound that has garnered significant attention in nutritional and metabolic research. As a highly bioavailable source of trivalent chromium, it serves as a crucial supplement in various biological studies.^[1] Trivalent chromium is an essential trace mineral involved in carbohydrate, lipid, and protein metabolism, primarily through its role in potentiating insulin action.^{[2][3]} This technical guide provides an in-depth overview of the physicochemical properties, relevant experimental protocols, and key biological pathways associated with **chromium propionate** for researchers, scientists, and drug development professionals.

Physicochemical Properties

Chromium propionate's physical and chemical characteristics are fundamental to its handling, storage, and application in a laboratory setting. The compound typically appears as a greenish, light gray-green, or pale yellow to brown powder or crystalline solid.^{[1][3][4][5][6]} It is stable at room temperature but may decompose under high heat or humid conditions.^[4] For laboratory use, it should be stored in a sealed container, away from oxidizing agents, and kept dry.^[4]

A summary of its key properties is presented below.

Property	Data	Reference
Molecular Formula	$C_9H_{15}CrO_6$ or $[Cr_3(O)(CH_3CH_2CO_2)_6(H_2O)_3]CH_3CH_2CO_2$	[3] [4] [5] [6] [7] [8] [9]
Molecular Weight	~271.21 g/mol	[3] [6] [8] [9]
Appearance	Greenish, light gray-green, or pale yellow/brown powder	[1] [3] [4] [5] [6]
Solubility	Soluble in water and organic solvents (e.g., methanol, ethanol)	[4] [5] [9]
Melting Point	~200-205°C	[5]
Density	~1.50 g/cm ³	[5]
Purity (Typical Specs)	Total Chromium: 8-10%	[7]
Hexavalent Chromium: < 2 ppm	[7]	
Lead: < 0.5 ppm	[7]	
Arsenic: < 1 ppm	[7]	
Cadmium: < 1 ppm	[7]	
Mercury: < 0.5 ppm	[7]	

Experimental Protocols

Synthesis of Chromium Propionate

A common laboratory-scale synthesis involves the reaction of a chromium salt with propionic acid.[\[4\]](#)[\[5\]](#) A more specific industrial method, which can be adapted for the lab, involves the reduction of a hexavalent chromium source.

Methodology:

- **Reaction Mixture:** Prepare an aqueous solution of propionic acid. The concentration should be controlled, as excess acid can influence phase separation in the purification step.[\[10\]](#)
- **Addition of Reactants:** Add a chromium (VI) oxidant, such as sodium dichromate, to the propionic acid solution.[\[10\]](#)
- **Reduction:** Introduce a sulfite-type reducing agent (e.g., sodium bisulfite) to the mixture. This reduces Cr(VI) to the desired Cr(III) state.[\[10\]](#) The reaction should be allowed sufficient time to ensure the complete reduction of hexavalent chromium.[\[10\]](#)
- **Digestion:** Maintain the mixture at a controlled temperature to allow for the formation of the chromium (III) propionate complex.[\[10\]](#)

Purification by Phase Separation

This method is particularly useful for removing sulfate by-products when a sulfite reducing agent is used.

Methodology:

- **Phase Formation:** Upon completion of the synthesis reaction, two distinct liquid phases will form: a lower aqueous phase containing sulfate by-products and an upper, green-colored phase containing the aqueous **chromium propionate** solution.[\[10\]](#)
- **Separation:** Carefully separate the upper phase from the lower phase using a separatory funnel or other suitable laboratory equipment.[\[10\]](#)
- **Product Recovery:** The recovered upper phase is an essentially sulfate-free, acidic solution of propionate-sequestered chromium (III).[\[10\]](#) This solution can be stabilized with additional acid for long-term storage or used directly.[\[10\]](#)

Spectroscopic Analysis & Characterization

Standard spectroscopic techniques are employed to confirm the identity and purity of the synthesized **chromium propionate**.

Methodology:

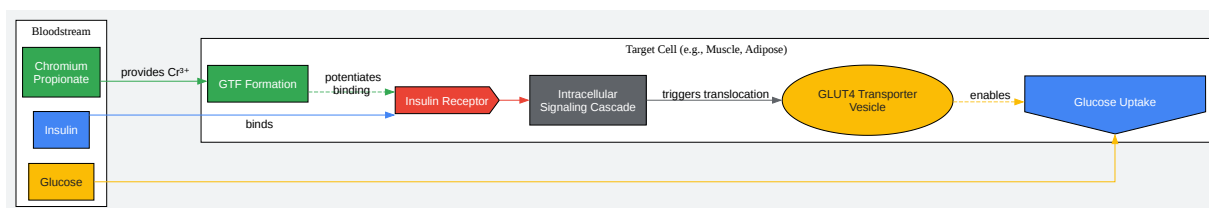
- **UV-Vis Spectroscopy:** Prepare a dilute solution of the **chromium propionate** in a suitable solvent (e.g., water or ethanol). Record the absorption spectrum. The spectrum is expected to show characteristic spin-allowed bands for Cr(III) in an octahedral field, typically assigned to ${}^4A_{2g}(F) \rightarrow {}^4T_{2g}(F)$ and ${}^4A_{2g}(F) \rightarrow {}^4T_{1g}(F)$ transitions.[11] For example, a study on a different Cr(III) complex showed a maximum absorbance peak at 582 nm after complexation.
- **Infrared (IR) Spectroscopy:** Prepare a sample, typically as a KBr pellet. Record the FTIR spectrum. The spectrum should confirm the presence of propionate ligands through characteristic carboxylate (COO^-) stretching vibrations and the absence of impurities from starting materials. In related complexes, shifts in the N=N stretching vibration and new bands in the far-IR region ($400\text{-}750\text{ cm}^{-1}$) indicated complex formation.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While ${}^1\text{H}$ and ${}^{13}\text{C}$ NMR are standard for organic compounds, the paramagnetic nature of Cr(III) can lead to significant peak broadening.[12] However, NMR can still be useful for analyzing the ligand structure and detecting organic impurities. The protocol involves dissolving the sample in a suitable deuterated solvent and acquiring the spectrum according to standard procedures.[13]

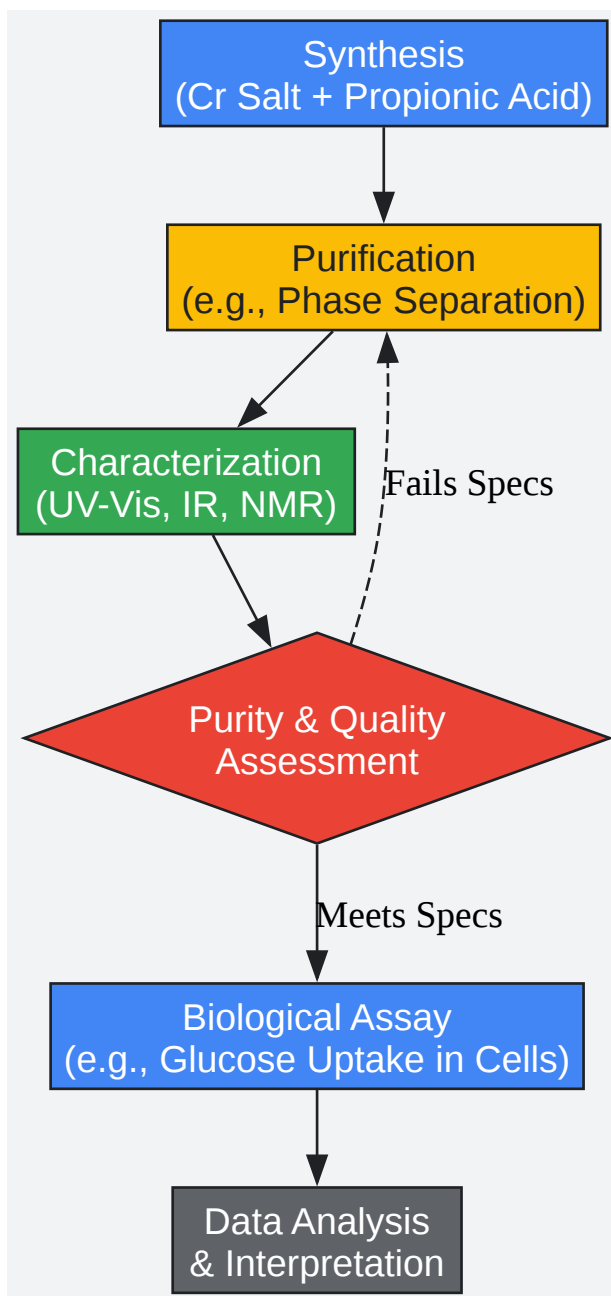
Visualizations: Pathways and Workflows

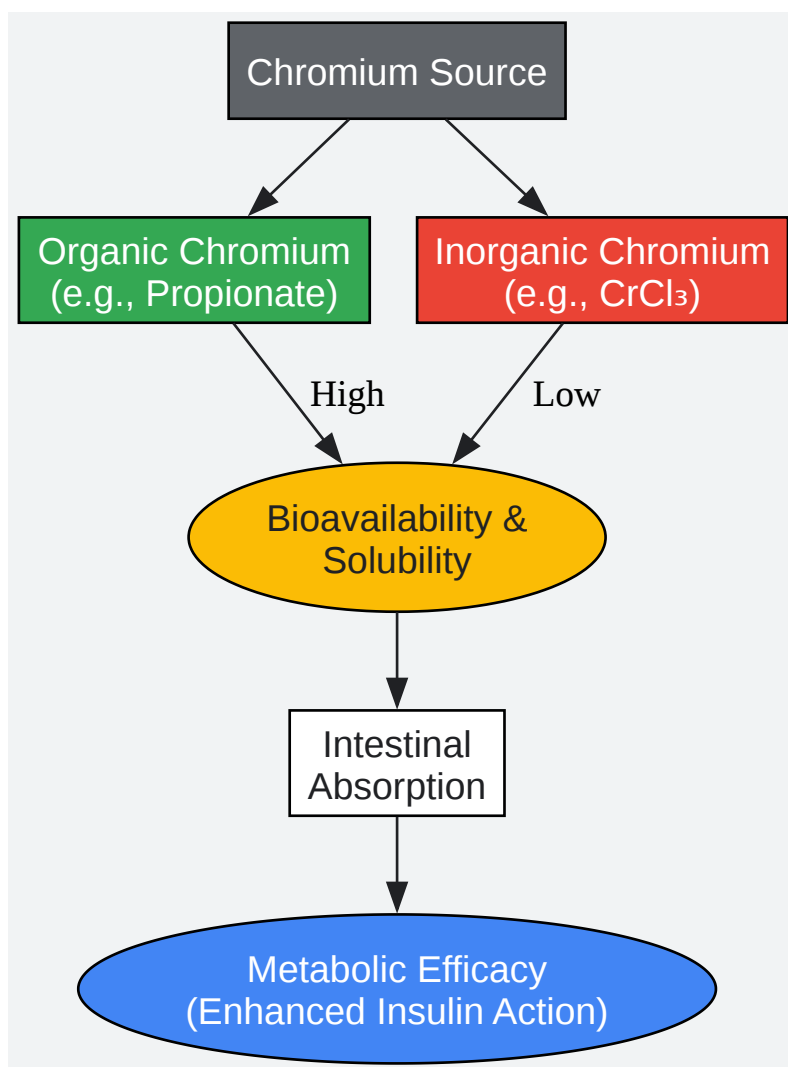
Proposed Mechanism of Action: Insulin Signaling

Chromium propionate enhances glucose metabolism by potentiating insulin signaling.[1]

Trivalent chromium is a key component of the Glucose Tolerance Factor (GTF), which facilitates the binding of insulin to its cell surface receptor, thereby improving glucose uptake and utilization by cells.[3][14]







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